

Technical Support Center: Calcium Ketoglutarate (Ca-AKG) Administration in Drinking Water

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Compound of Interest

Compound Name: Calcium ketoglutarate

Cat. No.: B13838035

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This guide provides researchers, scientists, and drug development professionals with essential information for ensuring the consistent and effective dosing of **Calcium Ketoglutarate** (Ca-AKG) in the drinking water of laboratory animals.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Calcium Ketoglutarate** (Ca-AKG) in water?

Calcium Alpha-Ketoglutarate is a white or off-white crystalline powder that is slightly soluble in water.^{[1][2]} Its aqueous solution is typically weakly alkaline, with a pH ranging from 7 to 9.^{[1][2]} The solubility of calcium salts is generally lower than that of their sodium or potassium counterparts.^[2]

Q2: How does pH affect the solubility of Ca-AKG?

The solubility of Ca-AKG is pH-dependent and may increase in more acidic environments.^{[1][2]} However, it is important to note that Ca-AKG may decompose under strongly acidic or alkaline conditions.^{[1][2]}

Q3: Can I dissolve Ca-AKG in Phosphate-Buffered Saline (PBS)?

It is strongly advised not to dissolve Ca-AKG in phosphate-containing buffers like PBS. Calcium ions (Ca^{2+}) can react with phosphate ions (PO_4^{3-}) to form insoluble calcium phosphate

precipitates, resulting in a cloudy solution and a reduced effective concentration of the compound.[2]

Q4: How stable is Ca-AKG in a water solution?

Ca-AKG is relatively stable to light and heat in solution.[1] However, to ensure consistent dosing and minimize degradation, it is recommended to prepare fresh solutions every 2-3 days. [3] Storing the solution in a cool, dark place or using opaque water bottles is also recommended to protect it from light.[3]

Q5: What are the recommended dosages of Ca-AKG in drinking water for mice?

Dosages can vary based on the experimental goals. Published studies have used concentrations ranging from 2 mM to 50 mM in drinking water for mice.[3] One study identified 10 mM as an effective dose for delaying age-related fertility decline.[3] Another study used a concentration of 10 g/L.[3]

Q6: My animals are not drinking the Ca-AKG supplemented water. What can I do?

A decrease in water intake can be a sign of poor palatability. Consider a gradual introduction by mixing the Ca-AKG solution with regular drinking water in increasing ratios (e.g., 25%, 50%, 75%, 100%) over several days to allow the animals to acclimate to the taste.[3] If aversion persists, dietary supplementation may be an alternative to consider.[3]

Troubleshooting Guide

This section addresses specific issues that may arise during the preparation and administration of Ca-AKG in drinking water.

Issue	Possible Cause	Solution
Cloudy or Precipitated Solution	Use of phosphate-containing buffers (e.g., PBS).	Immediately discontinue the use of phosphate buffers. Prepare the solution using purified water.
The concentration exceeds the solubility limit.	Try reducing the concentration or increasing the volume of water. Gentle warming and continuous stirring can also aid dissolution, but avoid high temperatures which can cause decomposition.[2]	
Reaction with other components in the drinking water.	Use purified, deionized, or distilled water to prepare the solution.	
Inconsistent Water Intake by Animals	Palatability issues.	Gradually introduce the Ca-AKG solution over several days.[3] Ensure the control group receives a similar tasting solution without Ca-AKG if possible.
Dominance hierarchies in group-housed animals.	Ensure multiple water sources are available for all animals.[3] For precise intake measurements, consider single housing for a short duration.[3]	
Potential Degradation of Ca-AKG Solution	Prolonged storage, exposure to light, or high temperatures.	Prepare fresh solutions every 2-3 days.[3] Store in a cool, dark place and use opaque water bottles.[3]

Quantitative Data Summary

The following table summarizes typical concentrations of Ca-AKG used in drinking water for mice as reported in scientific literature.

Concentration (in drinking water)	Animal Model	Observed Effect	Reference
10 mM α -KG	ICR Mice	Delayed age-related fertility decline	[3]
2% AKG	C57BL/6 Mice (high-fat diet)	Reduced circulating glucose and glycated hemoglobin	[4]

Experimental Protocols

Protocol 1: Preparation of Ca-AKG Solution for Drinking Water

This protocol details the steps for preparing a stable Ca-AKG solution for administration to laboratory animals.

- Materials:
 - Calcium Alpha-Ketoglutarate (Ca-AKG) powder
 - Purified, deionized, or distilled water
 - Sterile glassware (beaker, graduated cylinder)
 - Magnetic stirrer and stir bar
 - Calibrated pH meter
 - Opaque water bottles for administration[\[3\]](#)
- Procedure:
 - Determine the desired final concentration of Ca-AKG in the drinking water (e.g., 10 mM).

2. Calculate the required amount of Ca-AKG powder based on the final volume of the solution.
3. Add the calculated amount of Ca-AKG powder to a beaker containing approximately 80% of the final volume of purified water.
4. Place the beaker on a magnetic stirrer and stir continuously until the powder is fully dissolved. Gentle warming (e.g., to 37°C) may be used to aid dissolution, but avoid boiling.
[\[2\]](#)
5. Once dissolved, add the remaining volume of purified water to reach the final desired volume.
6. Measure the pH of the solution. If necessary, adjust to a slightly acidic pH (e.g., 6.0-6.5) with a suitable acid like HCl to potentially improve solubility, being careful to avoid strongly acidic conditions.[\[2\]](#)
7. Transfer the prepared solution into clean, opaque water bottles.
8. Store the bottles in a cool, dark place until use.
9. Prepare a fresh solution every 2-3 days to ensure stability and consistent dosing.[\[3\]](#)

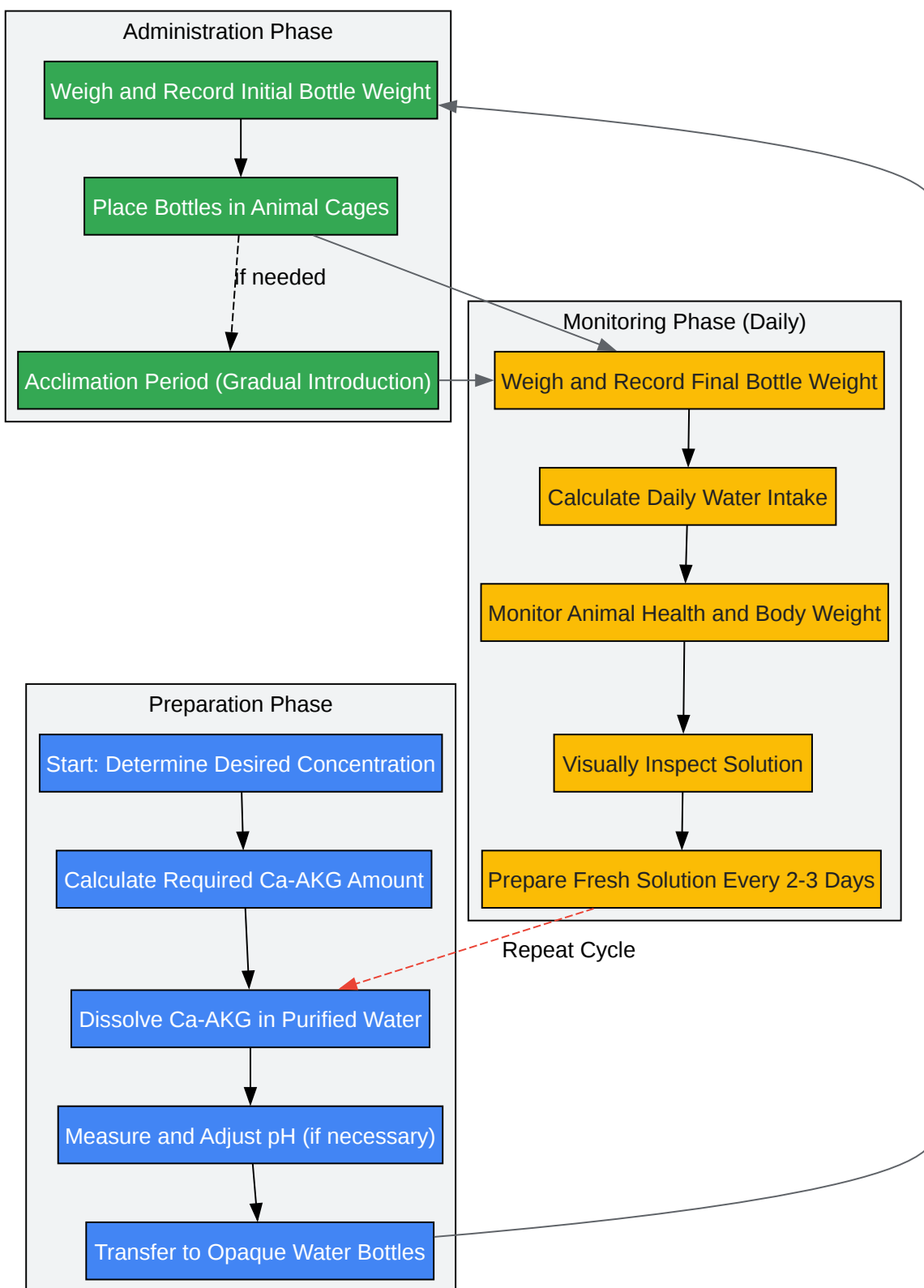
Protocol 2: Monitoring Ca-AKG Solution Stability and Animal Consumption

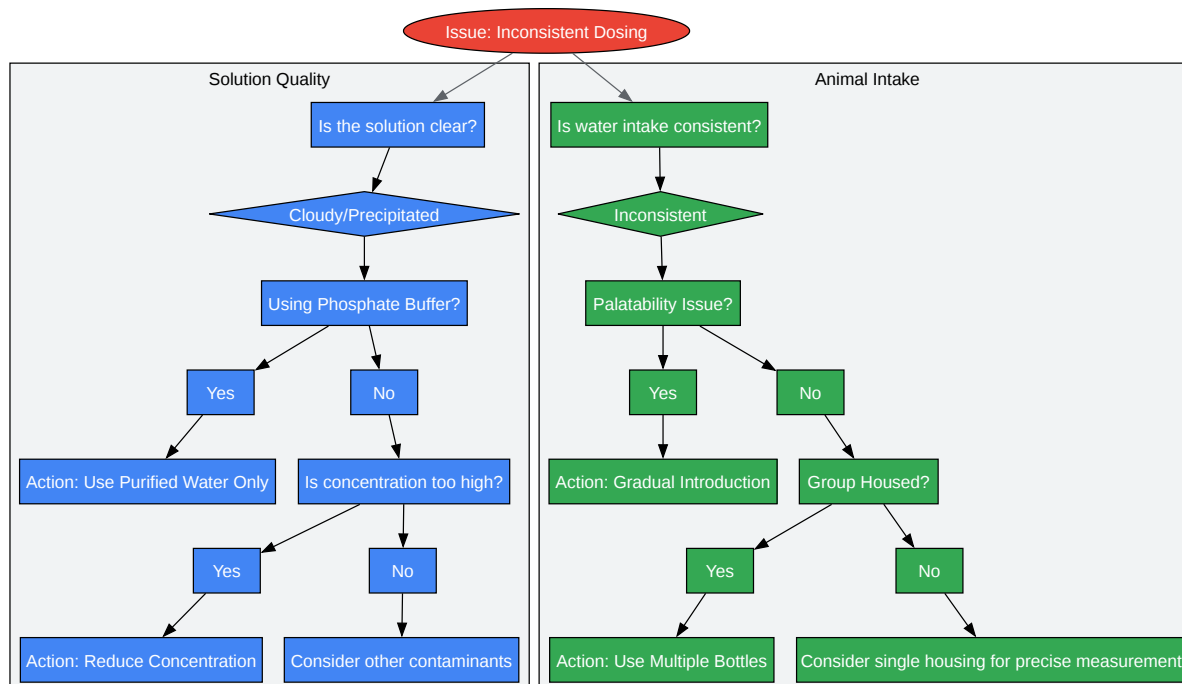
This protocol outlines the steps for monitoring the stability of the prepared solution and the consumption by the animals.

- Materials:
 - Prepared Ca-AKG solution in opaque water bottles
 - Control drinking water (without Ca-AKG)
 - Calibrated scale for weighing water bottles
 - Animal body weight scale

- Data recording sheets
- Procedure:
 1. At the beginning of the measurement period, weigh each water bottle (both Ca-AKG and control) before placing it in the animal cage. Record the initial weight.
 2. After a set period (e.g., 24 hours), remove and weigh the water bottles again. Record the final weight.
 3. Calculate the daily water intake per cage by subtracting the final weight from the initial weight.
 4. To estimate the average dose consumed per animal, divide the total water intake by the number of animals in the cage.
 5. Monitor the body weight and general health of the animals regularly.[3]
 6. Visually inspect the Ca-AKG solution daily for any signs of precipitation or color change.
 7. It is advisable to periodically test the concentration of the Ca-AKG solution over the 2-3 day period to confirm its stability under your specific experimental conditions.

Visualizations





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